

# refinement of For-ala-ome synthesis protocol

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## Compound of Interest

Compound Name: *For-ala-ome*

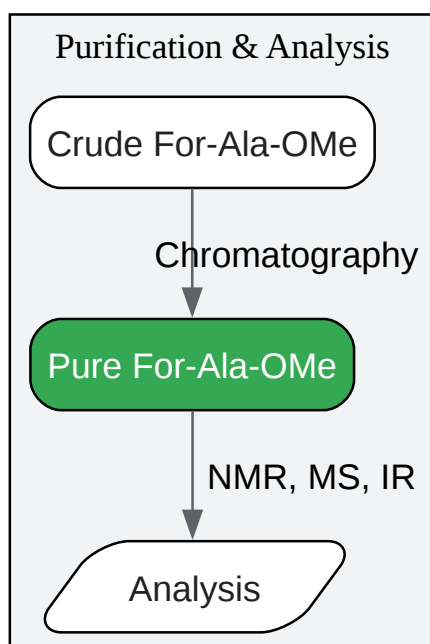
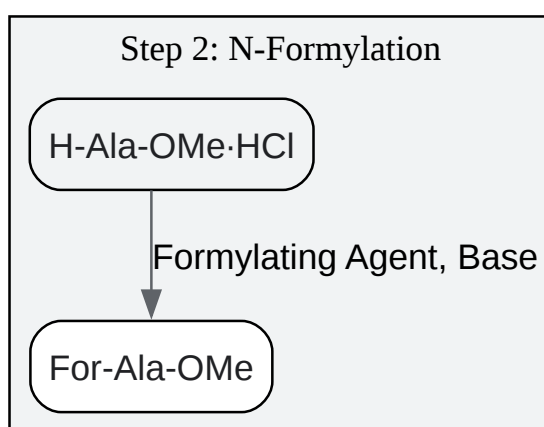
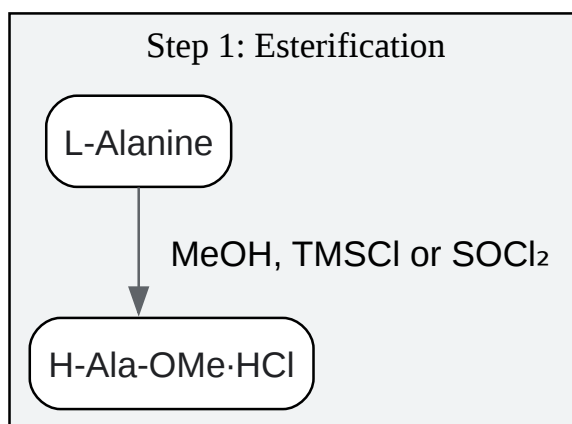
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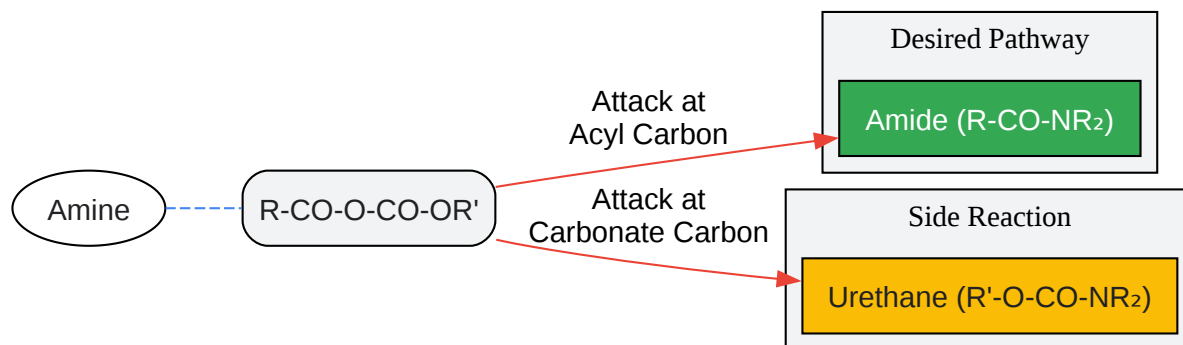
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## Core Synthesis Strategy: An Overview

The most direct and common pathway to **For-Ala-OMe** involves a two-step process: the esterification of L-Alanine to its methyl ester hydrochloride salt (H-Ala-OMe·HCl), followed by the N-formylation of this ester. This approach is generally favored due to the commercial availability and stability of the starting materials.





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## Sources

- 1. [researchgate.net](https://www.researchgate.net) [[researchgate.net](https://www.researchgate.net)]
- 2. [chemimpex.com](https://www.chemimpex.com) [[chemimpex.com](https://www.chemimpex.com)]
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